

Application Notes and Protocols: Butylcyclooctane in Organic Synthesis

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Compound of Interest

Compound Name: Butylcyclooctane

Cat. No.: B100280

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Introduction

Butylcyclooctane is a saturated cyclic hydrocarbon. While the cyclooctane motif is of interest in medicinal chemistry and materials science, a comprehensive review of scientific literature reveals a notable scarcity of specific applications for **butylcyclooctane** itself as a key reactant, solvent, or catalyst in organic synthesis. The available information primarily details its physical properties and basic synthesis.

This document provides an overview of the known characteristics of **butylcyclooctane**. Furthermore, based on the general reactivity of cycloalkanes, we present potential, illustrative applications in organic synthesis. These theoretical applications are intended to provide a framework for possible future research and are not based on established, peer-reviewed protocols for this specific molecule.

Physicochemical Properties of Butylcyclooctane

The properties of **butylcyclooctane** make it a non-polar, high-boiling point hydrocarbon.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄	[1]
Molecular Weight	168.32 g/mol	[1]
Boiling Point	217 - 232.3 °C (estimated)	[2][3]
Density	0.826 g/mL	[2][3]
Refractive Index	1.4585 - 1.459	[2][3]
LogP	4.53710 - 6.2	[1][2]
CAS Number	16538-93-5	[1]

Synthesis of Butylcyclooctane

A potential synthetic route to **butylcyclooctane** involves the Grignard reaction between a cyclooctyl halide and a butylmagnesium halide.

Protocol: Synthesis of Butylcyclooctane via Grignard Reaction

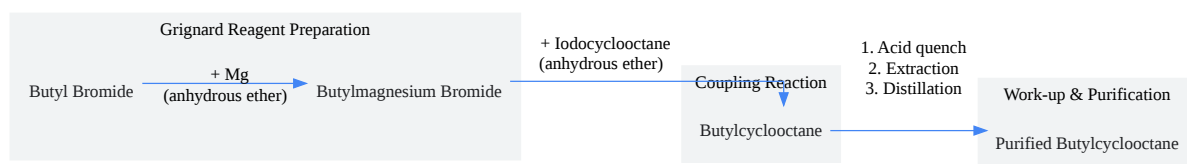
Materials:

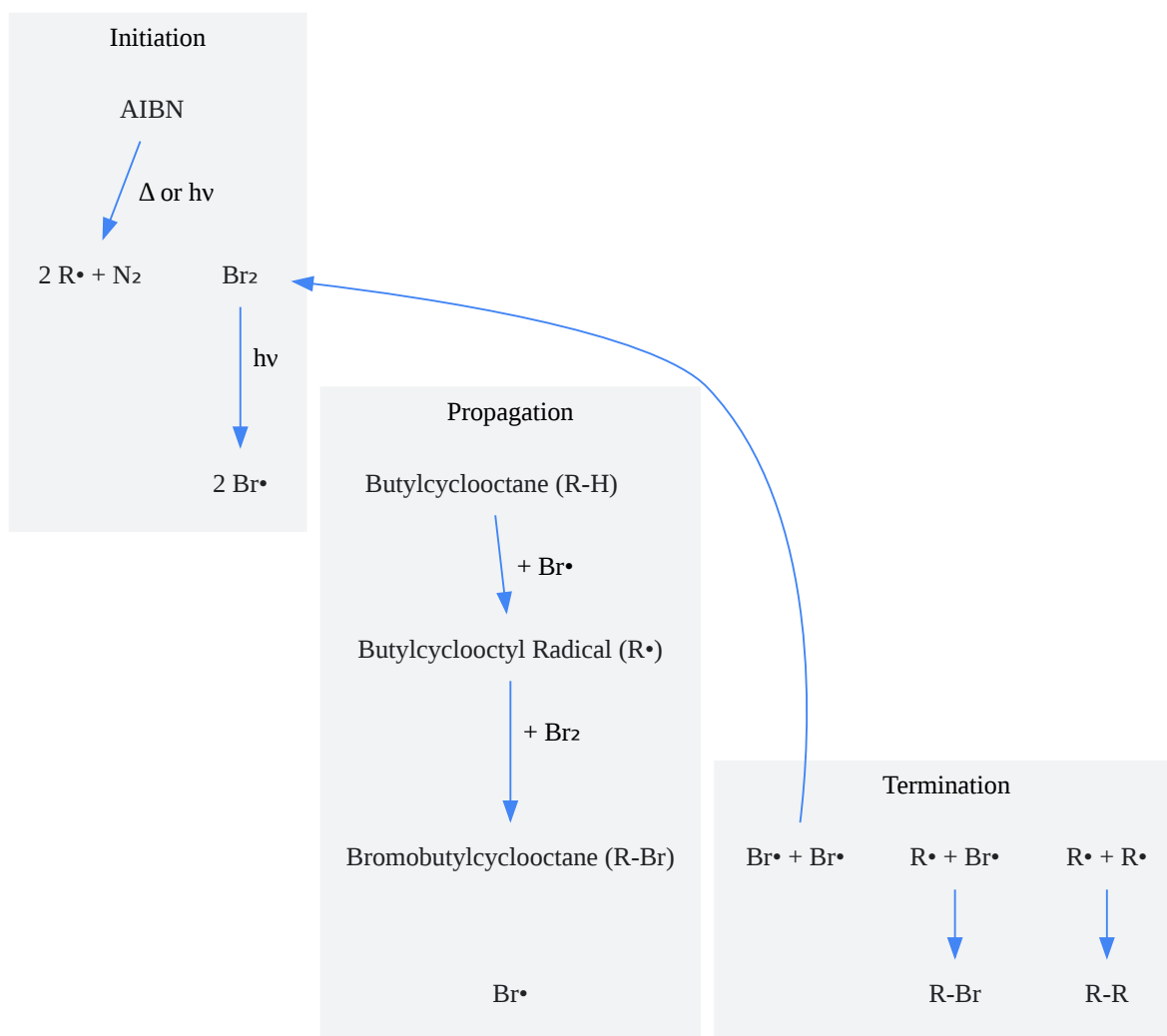
- Iodocyclooctane
- Magnesium turnings
- Butyl bromide
- Anhydrous diethyl ether
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Grignard Reagent Preparation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings and a crystal of iodine. Add a solution of butyl bromide in anhydrous diethyl ether dropwise to initiate the reaction. Once the reaction begins, add the remaining butyl bromide solution at a rate that maintains a gentle reflux. Stir until the magnesium is consumed.
- Coupling Reaction: Cool the freshly prepared butylmagnesium bromide solution to 0 °C. Add a solution of iodocyclooctane in anhydrous diethyl ether dropwise. Allow the reaction mixture to warm to room temperature and stir overnight.
- Work-up: Quench the reaction by slowly adding 1 M hydrochloric acid. Separate the organic layer, and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by fractional distillation to yield **butylcyclooctane**.





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References

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